

IACS-13909 in DMSO: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: IACS-13909

Cat. No.: B3028516

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **IACS-13909** when prepared in Dimethyl Sulfoxide (DMSO). Below you will find frequently asked questions (FAQs), troubleshooting guidance for common experimental issues, and detailed data presented for ease of use.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **IACS-13909** in DMSO?

A1: The reported solubility of **IACS-13909** in DMSO varies slightly among suppliers, but it is generally high. Some sources indicate a solubility of up to 75 mg/mL, which corresponds to a molarity of 198.79 mM.^[1] Other suppliers state a solubility of 10 mg/mL is achievable, potentially requiring ultrasonic assistance to fully dissolve.^[2] It is always recommended to consult the certificate of analysis for the specific batch you are using.

Q2: What is the recommended procedure for dissolving **IACS-13909** powder in DMSO?

A2: To ensure optimal dissolution, it is recommended to use fresh, anhydrous DMSO.^[1] For higher concentrations, sonication or gentle warming may be necessary to achieve a clear solution. Always visually inspect the solution to ensure no undissolved particulates are present before use in experiments.

Q3: How should I store my **IACS-13909** stock solution in DMSO?

A3: Proper storage is crucial to maintain the integrity of your **IACS-13909** stock solution. For short-term storage (days to weeks), 4°C is acceptable.[3] For longer-term storage, it is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -20°C for up to one month or -80°C for up to six months.[4][5]

Q4: Can I store my **IACS-13909** DMSO stock solution at room temperature?

A4: It is not recommended to store **IACS-13909** DMSO solutions at room temperature for extended periods. While the compound may be stable for a few weeks during shipping at ambient temperatures, long-term storage at room temperature can lead to degradation.[3]

Q5: I've observed precipitation in my **IACS-13909** stock solution after thawing. What should I do?

A5: Precipitation upon thawing can occur, especially with highly concentrated stocks. Gentle warming and vortexing or sonication can often redissolve the compound. If precipitation persists, it may indicate that the solubility limit has been exceeded at the lower temperature or that the solution has degraded. Refer to the troubleshooting guide below for more detailed steps.

Solubility and Stability Data Summary

The following tables summarize the quantitative data for the solubility and stability of **IACS-13909** in DMSO based on information from various suppliers.

Table 1: **IACS-13909** Solubility in DMSO

Parameter	Value	Notes
Maximum Solubility	75 mg/mL (198.79 mM)	Use of fresh DMSO is recommended.[1]
Alternative Value	10 mg/mL (26.51 mM)	May require sonication to dissolve.[2]

Note: The molecular weight of **IACS-13909** is 377.27 g/mol .

Table 2: **IACS-13909** Stock Solution Stability in DMSO

Storage Temperature	Duration	Recommendations
4°C	Up to 2 weeks	Suitable for short-term storage. [5]
-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.[4][6]
-80°C	Up to 6 months	Recommended for long-term storage.[4][5]

Experimental Protocols

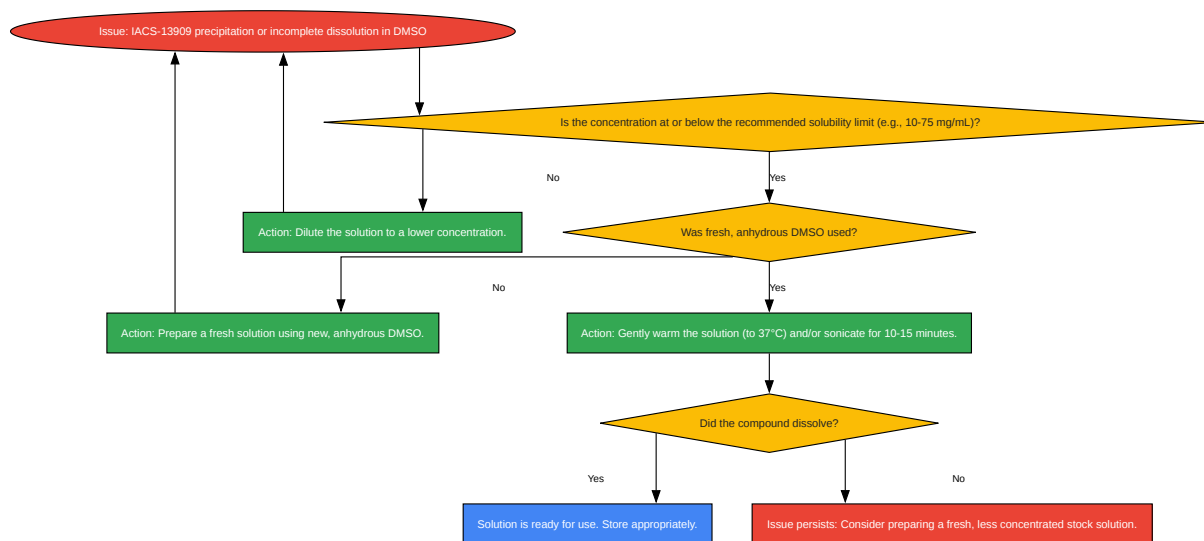
Protocol 1: Preparation of a 10 mM **IACS-13909** Stock Solution in DMSO

- Materials:
 - IACS-13909** powder
 - Anhydrous, high-purity DMSO
 - Sterile microcentrifuge tubes or vials
 - Vortex mixer
 - Sonicator (optional)
- Procedure:
 - Calculate the required mass of **IACS-13909** for your desired volume of 10 mM stock solution (Molecular Weight = 377.27 g/mol). For 1 mL of 10 mM solution, 3.77 mg of **IACS-13909** is needed.
 - Weigh the calculated amount of **IACS-13909** powder and place it into a sterile vial.
 - Add the desired volume of anhydrous DMSO to the vial.

4. Vortex the solution thoroughly for 1-2 minutes until the powder is completely dissolved.
5. If the compound does not fully dissolve, place the vial in a sonicator bath for 5-10 minutes.
6. Visually inspect the solution to ensure it is clear and free of any particulates.
7. For long-term storage, aliquot the stock solution into single-use vials and store at -80°C.

Troubleshooting Guide

This guide addresses common issues encountered when working with **IACS-13909** in DMSO.

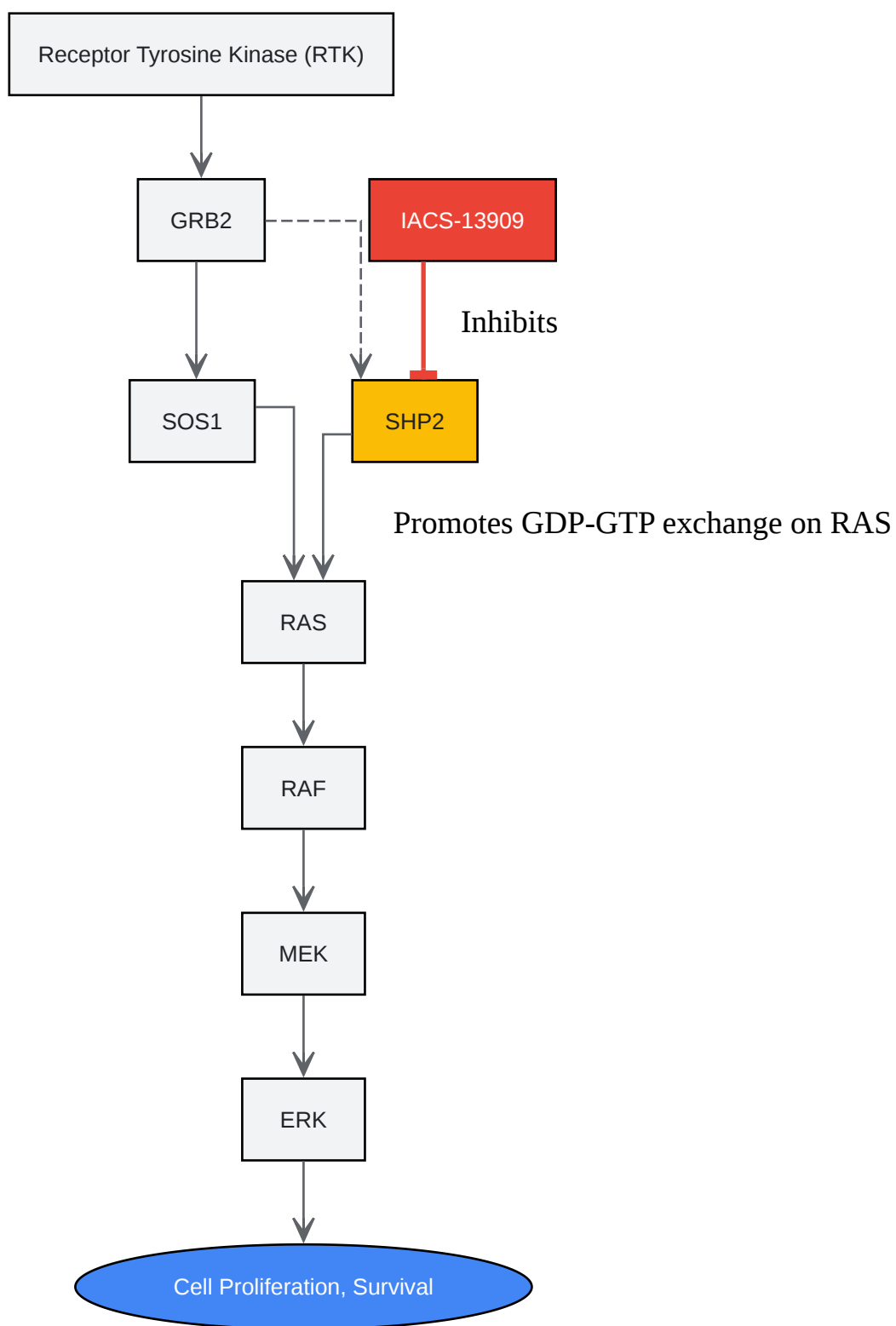


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Caption: Troubleshooting workflow for **IACS-13909** dissolution issues in DMSO.

Signaling Pathway Context

IACS-13909 is an allosteric inhibitor of SHP2, a non-receptor protein tyrosine phosphatase that plays a crucial role in the RAS-MAPK signaling pathway. The diagram below illustrates the simplified signaling cascade and the point of inhibition by **IACS-13909**.



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